

Physicochemical Properties of Gypsogenin 3-O-glucuronide: An In-depth Technical Guide

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Compound of Interest

Compound Name: *gypsogenin 3-O-glucuronide*

CAS No.: 105762-16-1

Cat. No.: B020382

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Gypsogenin 3-O-glucuronide is a triterpenoid saponin, a class of natural products widely distributed in the plant kingdom. As a glycoside of gypsogenin, it is characterized by a pentacyclic triterpene aglycone core linked to a glucuronic acid moiety. This compound has garnered significant interest within the scientific community due to its potential pharmacological activities, including cytotoxic and anti-inflammatory effects.^{[1][2]} This technical guide provides a comprehensive overview of the physicochemical properties of **gypsogenin 3-O-glucuronide**, detailed experimental protocols for its analysis, and insights into its potential biological mechanisms of action. This document is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

Physicochemical Properties

The fundamental physicochemical properties of **gypsogenin 3-O-glucuronide** are summarized below. It is important to note that variations in reported values, particularly for the

melting point and molecular weight, may exist across different sources and are often attributable to the analysis of the compound versus its methyl ester derivative.

Table 1: Physicochemical Data of Gypsogenin 3-O-glucuronide

Property	Value	Source(s)
Chemical Structure	A pentacyclic triterpene (gypsogenin) linked at the C-3 position to a glucuronic acid sugar moiety.	[3][4]
Molecular Formula	C ₃₆ H ₅₄ O ₁₀	[3][4]
Molecular Weight	646.8 g/mol	[3][4]
Appearance	White to off-white solid; colorless or yellowish crystals.	[5]
Melting Point	204 - 206 °C	[4]
249 °C (likely the methyl ester)	[1]	
Solubility	Slightly soluble in Chloroform (heated), DMSO, and Methanol (sonicated). Low solubility in water, more soluble in organic solvents like ethanol and chloroform.	[5]
Storage	Hygroscopic, store at -20°C under an inert atmosphere.	

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and characterization of **gypsogenin 3-O-glucuronide**.

Table 2: Spectroscopic Data of Gypsogenin 3-O-glucuronide

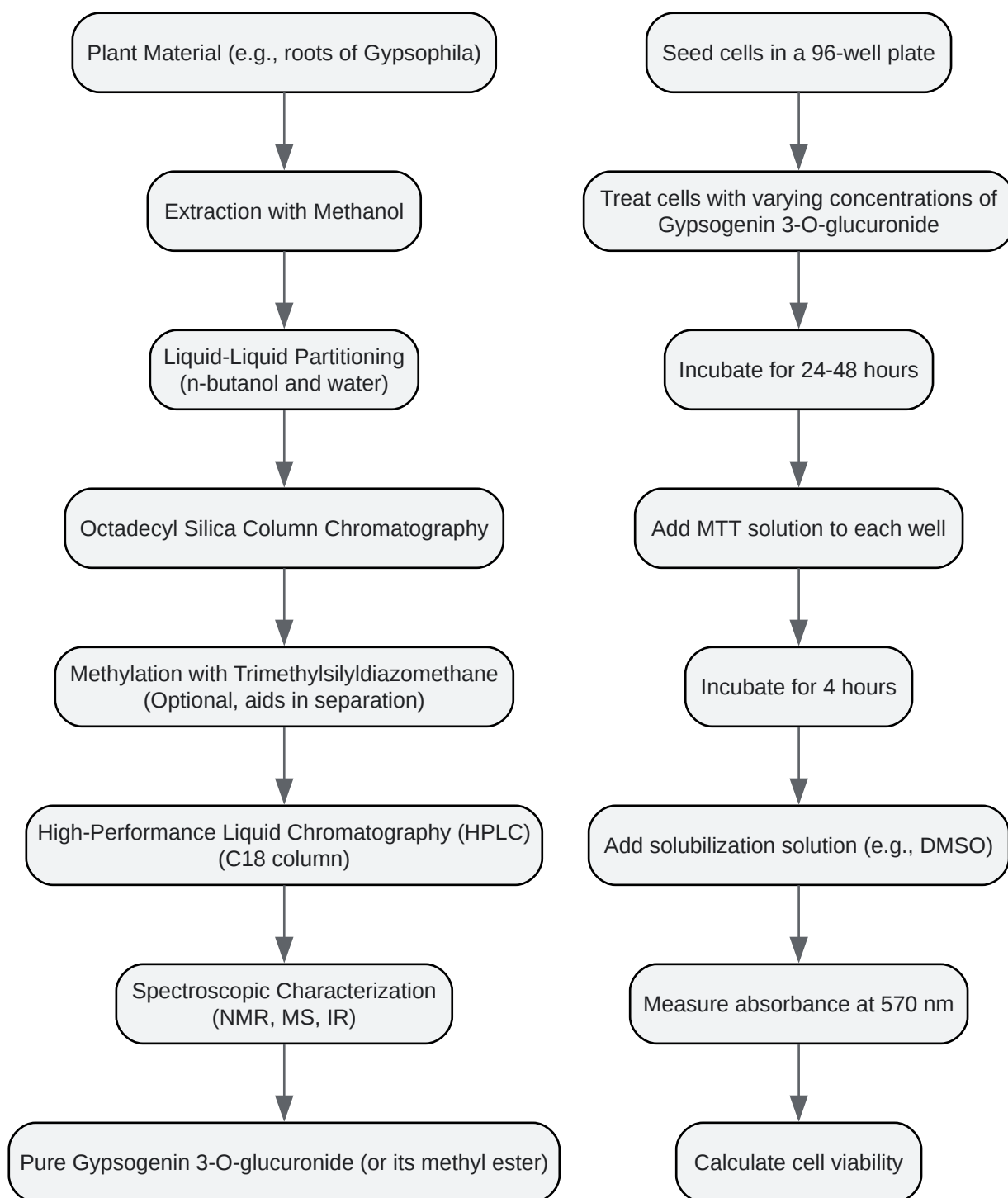
Spectroscopic Technique	Key Features and Observations
¹ H NMR	Characteristic signals for the triterpene backbone and the glucuronic acid moiety are expected. A comprehensive list of typical ¹ H NMR chemical shifts for organic compounds can be used as a reference. [6] [7] [8]
¹³ C NMR	Distinct signals for the carbonyl group of the carboxylic acid, the aldehyde group, olefinic carbons, and the numerous aliphatic carbons of the gypsogenin core, as well as the carbons of the glucuronic acid, are anticipated. General chemical shift ranges for dammarane-type triterpenoids can provide a reference point. [9] [10]
Mass Spectrometry (MS)	Electrospray ionization (ESI) is a common technique. The fragmentation pattern is characteristic of glucuronide-type triterpenoid saponins, often showing a neutral loss of the glucuronic acid moiety (176 Da). [11] [12] [13] [14]
Infrared (IR) Spectroscopy	Expected to show characteristic absorption bands for hydroxyl (-OH), carbonyl (C=O) of the aldehyde and carboxylic acid, and C-O stretching vibrations.
UV-Vis Spectroscopy	Can be characterized by its absorbance at 210 nm and 254 nm.

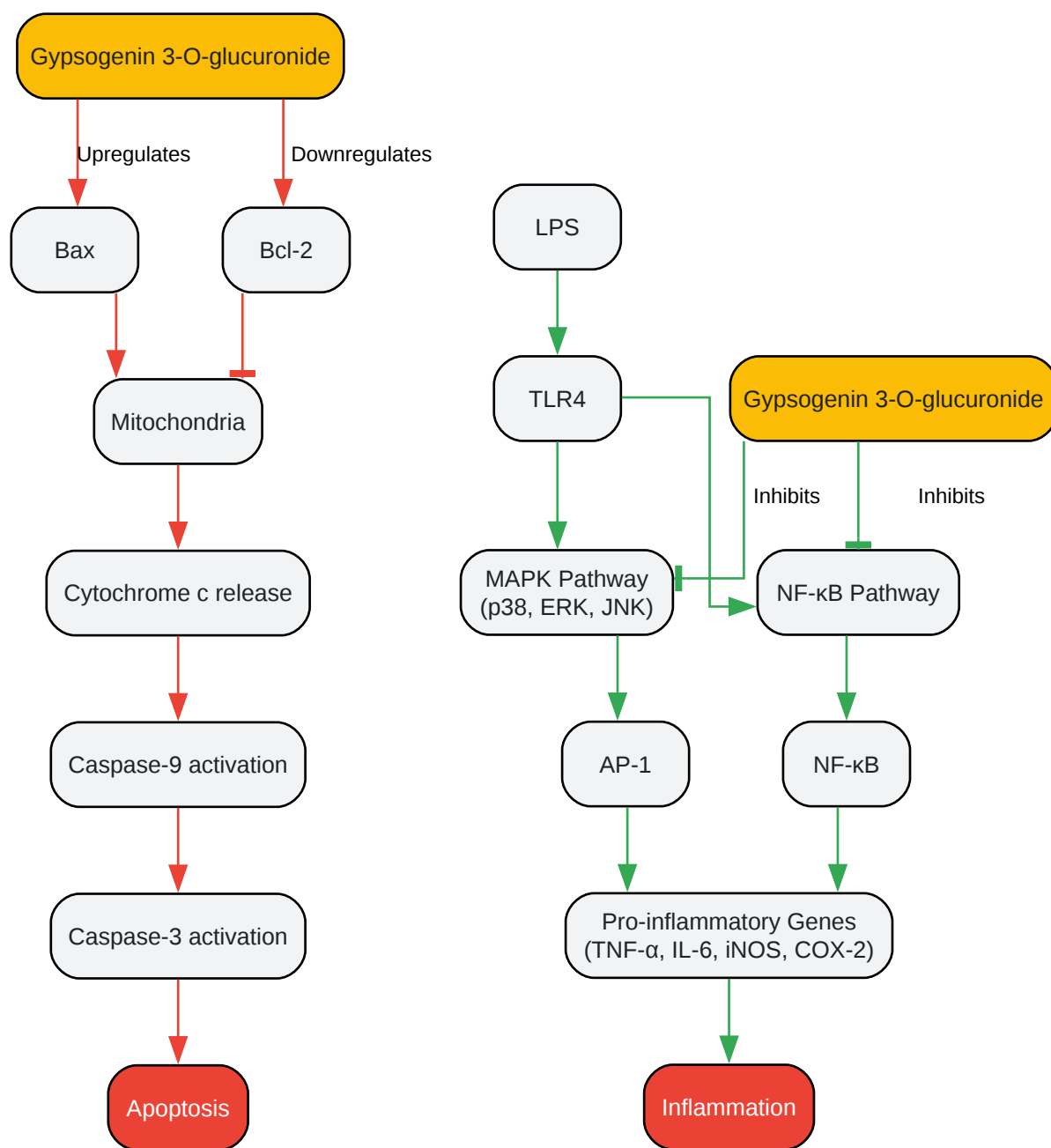
Experimental Protocols

This section provides detailed methodologies for the isolation, purification, and biological evaluation of **gypsogenin 3-O-glucuronide**.

Isolation and Purification

The following is a general protocol for the isolation and purification of **gypsogenin 3-O-glucuronide** from plant material, which can be adapted based on the specific source.





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